

"Chemical structure and properties of 4'-O-Methylatalantoflavone"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-O-Methylatalantoflavone

Cat. No.: B13445858

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4'-O-Methylatalantoflavone: An Enigmatic Flavonoid

Despite its defined chemical identity, **4'-O-Methylatalantoflavone** remains a molecule of significant obscurity within the scientific community. While its basic chemical properties are cataloged by commercial suppliers, a comprehensive body of public research detailing its structure, properties, and biological activities is currently unavailable. This technical guide aims to consolidate the known information and highlight the significant knowledge gaps surrounding this compound, providing a resource for researchers, scientists, and drug development professionals interested in this potentially novel flavonoid.

Chemical Identity and Physicochemical Properties

4'-O-Methylatalantoflavone is identified by the Chemical Abstracts Service (CAS) number 1205687-49-5.^{[1][2]} Its molecular formula is C₂₁H₁₈O₅, corresponding to a molecular weight of 350.36 g/mol.^{[1][2]}

At present, there is no publicly available experimental data on the physicochemical properties of **4'-O-Methylatalantoflavone**. Key parameters such as melting point, boiling point, and solubility in various solvents have not been reported in peer-reviewed literature. This lack of fundamental data presents a significant hurdle for any formulation or experimental design.

Table 1: Physicochemical Properties of **4'-O-Methylatalantoflavone**

| Property | Value | Source |
|-------------------|--------------------|------------------------|
| CAS Number | 1205687-49-5 | MedChemExpress, Amsbio |
| Molecular Formula | C21H18O5 | MedChemExpress |
| Molecular Weight | 350.36 | MedChemExpress |
| Melting Point | Data not available | |
| Solubility | Data not available | |
| Appearance | Data not available | |

Chemical Structure

The precise chemical structure and stereochemistry of **4'-O-Methylatalantoflavone** have not been detailed in accessible scientific publications. The name suggests it is a derivative of atalantoflavone with a methyl group at the 4'-O position. However, without spectroscopic data such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), the exact connectivity and spatial arrangement of atoms cannot be definitively confirmed. The lack of published spectroscopic data prevents a detailed structural elucidation.

Synthesis and Isolation

Detailed protocols for the synthesis or isolation of **4'-O-Methylatalantoflavone** are not available in the current body of scientific literature. While it is listed as a natural product by some suppliers, the plant source and the methodology for its extraction and purification have not been publicly disclosed.^{[1][2]} Phytochemical investigations of *Atalantia ceylanica*, a plant known to produce other flavonoids, do not mention the isolation of this specific compound.^{[1][3]} This information gap is a primary obstacle to obtaining the compound for research purposes outside of direct procurement from a limited number of commercial sources.

Biological Activity and Signaling Pathways

There are currently no published studies describing the biological activities of **4'-O-Methylatalantoflavone**. Consequently, information regarding its potential therapeutic effects, mechanism of action, and any associated signaling pathways is entirely unknown. In the

absence of such research, it is not possible to create diagrams of signaling pathways or experimental workflows related to its bioactivity.

Experimental Protocols

A critical component of any technical guide is the inclusion of detailed experimental methodologies. Due to the absence of published research on **4'-O-Methylatalantoflavone**, there are no established protocols for its analysis, biological evaluation, or synthesis.

Future Outlook

The current state of knowledge on **4'-O-Methylatalantoflavone** presents both a challenge and an opportunity. The lack of data underscores the need for foundational research to characterize this molecule fully. Future investigations should prioritize the following:

- **Sourcing and Authentication:** A clear identification of the natural source of **4'-O-Methylatalantoflavone** or the development of a reliable synthetic route is paramount.
- **Structural Elucidation:** Comprehensive spectroscopic analysis (¹H NMR, ¹³C NMR, COSY, HMBC, HSQC, IR, and high-resolution MS) is required to confirm its chemical structure.
- **Physicochemical Characterization:** Determination of fundamental properties like solubility, melting point, and stability is essential for any further studies.
- **Biological Screening:** A broad-based screening of its biological activities (e.g., anticancer, anti-inflammatory, antioxidant) would be the first step in uncovering its therapeutic potential.

Until such fundamental research is conducted and published, **4'-O-Methylatalantoflavone** will remain an intriguing but enigmatic compound in the vast landscape of natural products. Researchers with the capabilities to perform these initial characterization studies are in a position to make a significant contribution to the field of flavonoid chemistry and pharmacology.

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